

Fmoc-Orn(Alloc)-OH molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-Orn(Alloc)-OH

Cat. No.: B130175

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An in-depth guide to **Fmoc-Orn(Alloc)-OH**, a derivative of the amino acid ornithine commonly utilized in solid-phase peptide synthesis. This document provides key technical data for researchers and professionals in the fields of chemistry and drug development.

Core Molecular Data

Fmoc-Orn(Alloc)-OH is characterized by the presence of two key protecting groups: the fluorenylmethyloxycarbonyl (Fmoc) group on the alpha-amino group and the allyloxycarbonyl (Alloc) group on the side-chain amino group. These protecting groups are instrumental in directing the sequence of amino acid coupling during peptide synthesis.

Quantitative Molecular Information

The fundamental molecular properties of **Fmoc-Orn(Alloc)-OH** are summarized in the table below. The slight variations in molecular weight reported in the literature are attributable to differences in calculation methods and isotopic composition.

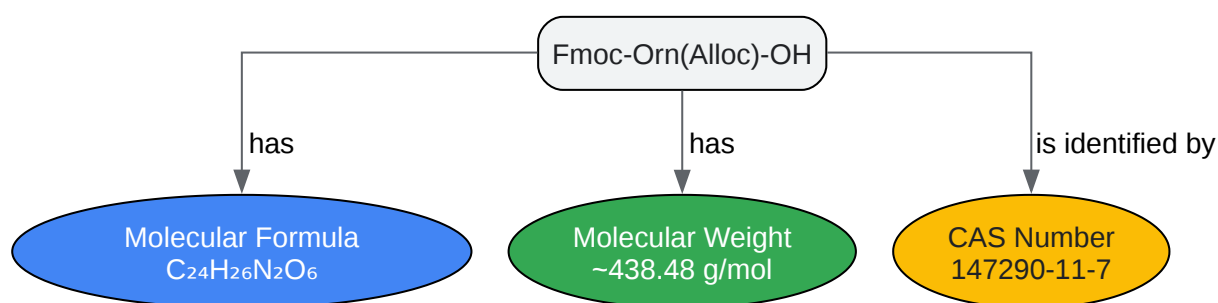
Parameter	Value	References
Chemical Formula	C ₂₄ H ₂₆ N ₂ O ₆	[1][2][3][4]
Molecular Weight	438.47 g/mol	[3][4][5]
438.48 g/mol	[2]	
438.49 g/mol	[6]	
438.5 g/mol	[1]	
CAS Number	147290-11-7	[1][2][3][4]

Experimental Protocols

Detailed experimental protocols for the use of **Fmoc-Orn(Alloc)-OH** in peptide synthesis are highly dependent on the specific peptide sequence being synthesized, the solid support used, and the coupling reagents employed. Generally, its use involves standard Fmoc-based solid-phase peptide synthesis (SPPS) protocols. The critical steps involving this specific amino acid derivative are the deprotection of the Fmoc group to allow for the coupling of the next amino acid and the selective deprotection of the Alloc group, typically using a palladium catalyst, to enable side-chain modifications.

Logical Representation

The following diagram illustrates the relationship between the compound and its fundamental molecular identifiers.



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Molecular properties of **Fmoc-Orn(Alloc)-OH**.**Need Custom Synthesis?**

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References

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